

Technical Guide: Stability Profile and Storage Protocols for 5-Bromoquinoline Oxalate

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Compound of Interest

Compound Name: 5-Bromoquinoline oxalate

CAS No.: 110335-37-0

Cat. No.: B1286277

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Document ID: BQ-OX-STAB-2024 Version: 1.0 Target Audience: Medicinal Chemists, Process Development Scientists, QA/QC Professionals

Executive Summary

5-Bromoquinoline oxalate is a specialized salt form of the halogenated heteroaromatic base 5-bromoquinoline. While the free base (CAS 4964-71-0) is a low-melting solid (

) prone to sublimation and oxidation, the oxalate salt is engineered to enhance crystallinity, elevate the melting point, and improve long-term stability. However, the introduction of the oxalate counterion introduces specific risks regarding acidity and potential reducing activity. This guide outlines the physicochemical rationale for this salt form and establishes a self-validating storage protocol.

Chemical Identity & Physicochemical Rationale[1][2][3][4][5][6][7]

To understand the stability requirements, we must first analyze the molecular architecture of the salt.

Property	Description	Technical Implication
Chemical Structure	Quinoline ring substituted at C5 with Bromine; protonated at N1 by oxalic acid.	The protonation of the pyridine-like nitrogen stabilizes the electron density, potentially reducing susceptibility to N-oxidation.
Stoichiometry	Typically 1:1 (Mono-oxalate).	Oxalic acid is diprotic (,). Quinoline () will form a salt with the first proton.
Melting Point	Predicted: (vs. for free base).	Critical Advantage: The salt lattice energy significantly reduces the risk of melt/fusion during transit, a common failure mode for the free base.
Solubility Profile	Moderate in water; Low in non-polar solvents.[1]	Unlike the lipophilic free base, the salt requires polar protic solvents (MeOH, Water) for dissolution, affecting HPLC sample prep.

The "Oxalate Advantage"

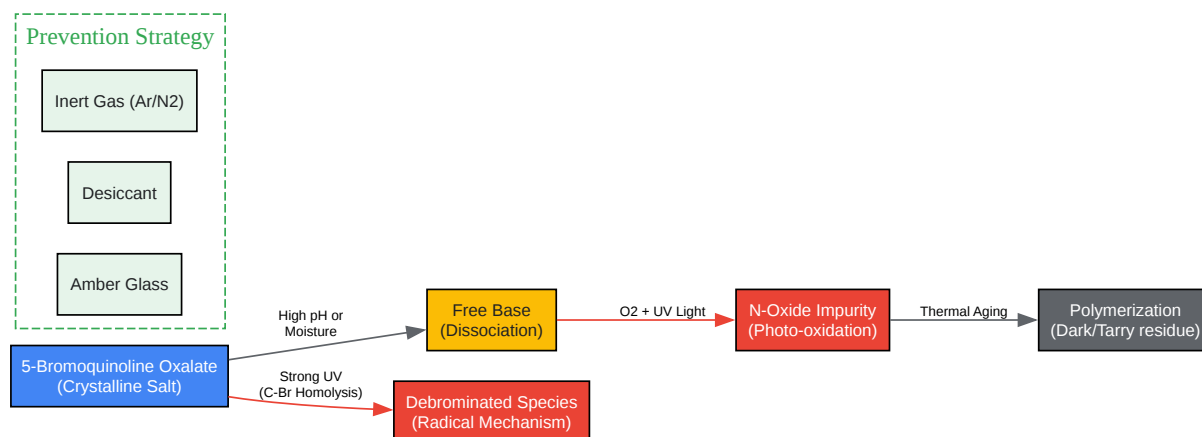
The formation of the oxalate salt is often a purification strategy. The free base of 5-bromoquinoline is difficult to crystallize and can exist as an oil or low-melting waxy solid. The oxalate salt forces a crystalline lattice, expelling impurities and stabilizing the volatile bromine-carbon bond through packing forces.

Stability Profile & Degradation Mechanisms[1][8]

The stability of **5-Bromoquinoline oxalate** is governed by three primary vectors: Photolytic stress, Oxidative stress, and Hydrolytic incompatibility.

Degradation Pathways (Mechanistic View)

The following Graphviz diagram illustrates the potential degradation cascades. The primary risks are N-oxide formation (if the salt dissociates) and photolytic debromination.



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Figure 1: Mechanistic degradation map for halogenated quinoline salts. Note that the salt form protects the Nitrogen lone pair, mitigating N-oxide formation unless dissociation occurs.

Specific Stability Risks[10]

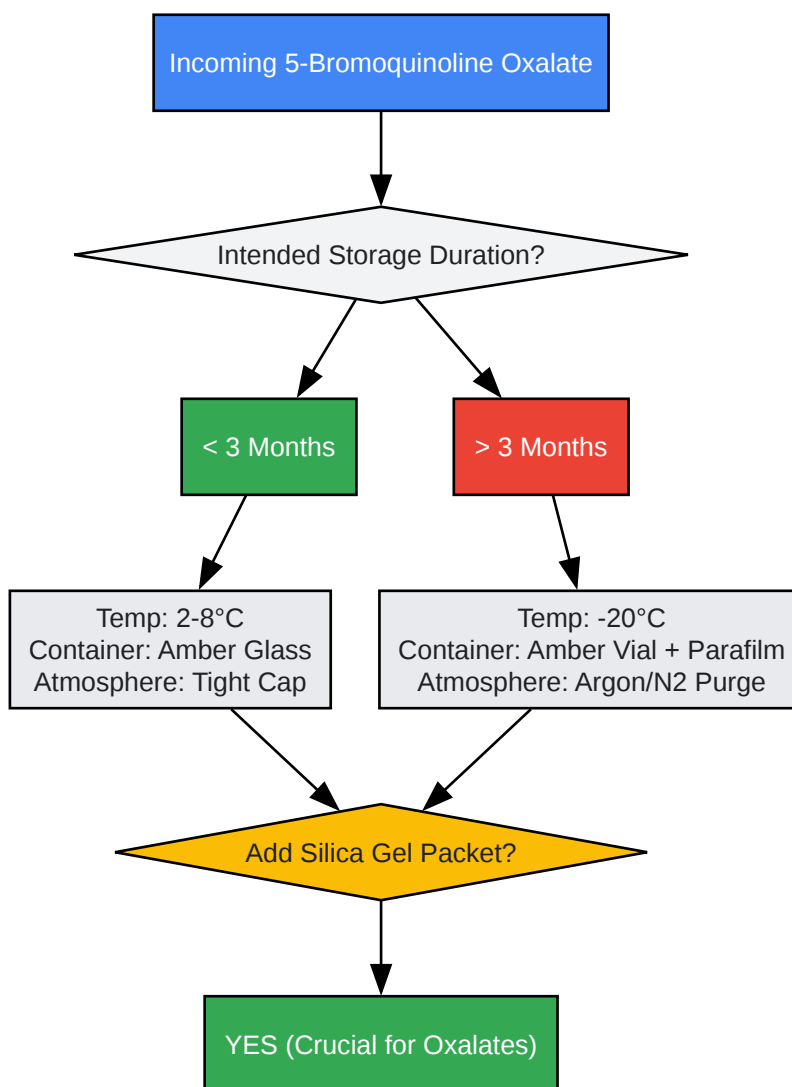
- **Photolability (High Risk):** Halogenated heteroaromatics are notoriously sensitive to UV light. The C-Br bond can undergo homolytic cleavage, leading to radical species and complex polymerization (browning of the solid).
- **Hygroscopicity (Moderate Risk):** Oxalate salts can form hydrates (mono- or di-hydrates). While hydration itself is not degradation, uncontrolled moisture uptake alters the molecular weight, leading to dosing errors in synthesis.
- **Metal Incompatibility:** Oxalic acid is a chelator. Storage in metal containers (steel, aluminum) can lead to trace metal leaching, which catalyzes the decomposition of the diazonium-like

intermediates if used in subsequent coupling reactions.

Storage & Handling Protocols

To maintain >99% purity over extended periods (12-24 months), the following "Gold Standard" protocol must be implemented.

Storage Decision Tree



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Figure 2: Decision logic for storage conditions based on usage timelines.

Detailed Protocol Specifications

Parameter	Specification	Rationale
Temperature	Long-term:	Retards molecular mobility and radical propagation. Prevents "oiling out" if trace free base is present.
	Active Use:	
Container	Amber Borosilicate Glass (Type I)	Blocks UV radiation (critical for C-Br stability). Avoid plastics which may leach plasticizers into the salt.
Headspace	Inert Gas (Argon preferred)	Argon is heavier than air and provides a better blanket than Nitrogen for solid storage.
Humidity	Desiccator Cabinet (<30% RH)	Prevents hydrate phase changes. Oxalates can shift from anhydrous to hydrated forms, altering stoichiometry.
Closures	PTFE-lined screw caps	Prevents corrosion of the cap liner by the acidic oxalate component.

Analytical Monitoring & Self-Validation

Do not rely solely on the label. Use this self-validating workflow to verify compound integrity before use in critical steps (e.g., Suzuki-Miyaura coupling).

The "Quick Check" (Non-Destructive)

- Visual Inspection: The powder should be off-white to beige.
 - Warning Sign: A distinct yellow or orange hue indicates N-oxidation or polymerization.
 - Warning Sign: Clumping or "wet" appearance indicates moisture uptake (hygroscopicity failure).

The "Purity Check" (Destructive)

- HPLC Method:
 - Column: C18 (e.g., Agilent Zorbax),
.
 - Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile. Gradient 5% to 95% B.
 - Note: The oxalate counterion will elute in the void volume (dead time). Do not mistake the injection peak for the compound. The 5-bromoquinoline peak should be sharp and well-retained.
- ¹H NMR (Validation):
 - Solvent: DMSO-
.
 - Check integration of the aromatic region (quinoline protons) vs. the broad singlet of the oxalate/acid protons (often invisible or very broad due to exchange).
 - Key Indicator: Shift in the C2-H proton signal compared to the free base confirms salt formation.

Safety & Handling (EHS)

- Acidity: **5-Bromoquinoline oxalate** is an acidic salt. It causes serious eye irritation and skin irritation.[2]
- Dust Hazard: As a crystalline salt, it generates fine dust. Use a NIOSH N95 or P100 respirator and handle inside a fume hood.
- Disposal: Do not mix with strong oxidizers or alkali metals.[3] Dispose of as halogenated organic waste.

References

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- World Health Organization (WHO). Guidelines for stability testing of pharmaceutical products. Annex 5. [5] [Link](#)
- National Institutes of Health (NIH). PubChem Compound Summary for 5-Bromoquinoline. [Link](#)

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